

Carvacryl Acetate: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carvacryl acetate

Cat. No.: B1197915

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Carvacryl acetate, a synthetic derivative of the naturally occurring monoterpene carvacrol, has emerged as a compound of significant interest in the pharmaceutical and biomedical fields. Possessing a more stable chemical profile than its parent compound, **carvacryl acetate** exhibits a broad spectrum of pharmacological activities, including potent anti-inflammatory, antioxidant, antimicrobial, and anticancer properties. This technical guide provides an in-depth review of the current literature on **carvacryl acetate**, presenting a comprehensive overview of its synthesis, physicochemical properties, and biological activities. Detailed experimental protocols, quantitative data from key studies, and visual representations of its mechanisms of action are provided to facilitate further research and development.

Physicochemical Properties

Carvacryl acetate [(2-methyl-5-propan-2-ylphenyl) acetate] is an ester of carvacrol and acetic acid.[1] Its chemical and physical properties are summarized in the table below. The esterification of carvacrol to **carvacryl acetate** is proposed as a method to reduce toxicity and enhance pharmacological effects.[2]

Property	Value	Reference
Molecular Formula	C12H16O2	[1][3][4]
Molecular Weight	192.25 g/mol	[4][5]
CAS Number	6380-28-5	[1][3][5][6]
Appearance	Colorless to pale yellow liquid	[3][5]
Boiling Point	246.5 °C (estimate)	[4]
Melting Point	29-30 °C	[4][5]
Density	0.9896 g/cm ³	[5]
Flash Point	94.6 °C	
Solubility	Insoluble in water; soluble in alcohol and oils	[3][5]

Synthesis

The synthesis of **carvacryl acetate** is typically achieved through the acetylation of carvacrol.

General Experimental Protocol for Synthesis

A common method for the synthesis of **carvacryl acetate** involves the reaction of carvacrol with acetic anhydride, often in the presence of a catalyst.[5][7][8]

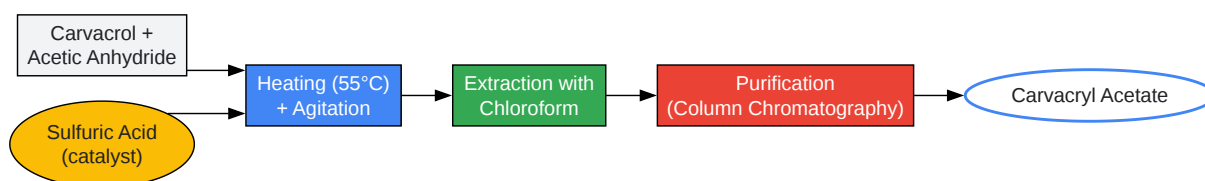
Materials:

- Carvacrol
- Acetic anhydride
- Sulfuric acid (catalyst) or Pyridine (catalyst)[7][8]
- Chloroform
- Distilled water

- Anhydrous sodium sulfate

Procedure:

- A mixture of carvacrol (5.1 mL) and acetic anhydride (10 mL) is prepared.[7]
- A catalytic amount of sulfuric acid (10 drops) is added to the mixture.[7]
- The reaction mixture is heated in a water bath at 55 °C and agitated for 30 minutes.[7]
- The mixture is then transferred to a separatory funnel, and 50 mL of distilled water is added.
- The product is extracted three times with 50 mL of chloroform.[7]
- The combined organic phases are dried with anhydrous sodium sulfate and concentrated under reduced pressure using a rotary evaporator.[7]
- The resulting product can be further purified by column chromatography using silica gel as the stationary phase and a mixture of hexane/ethyl acetate (95:5) as the mobile phase.[8]



[Click to download full resolution via product page](#)

Figure 1: General workflow for the synthesis of **carvacryl acetate**.

Biological Activities

Carvacryl acetate has demonstrated a wide array of biological activities, making it a promising candidate for various therapeutic applications.

Antioxidant Activity

Carvacryl acetate exhibits significant antioxidant properties, as demonstrated by various in vitro assays.

Table 1: In Vitro Antioxidant Activity of **Carvacryl Acetate**

Assay	EC50 (µg/mL)	Experimental Conditions	Reference
DPPH Radical Scavenging	6.1 ± 0.53	Various concentrations of carvacryl acetate were reacted with DPPH radical solution.	[7]
ABTS Radical Scavenging	5.24 ± 0.38	Carvacryl acetate was reacted with ABTS radical cation solution.	[7]
Reduction Potential (FRAP)	3.65	The reduction of $\text{Fe}^{3+}(\text{CN}^-)_6$ to $\text{Fe}^{2+}(\text{CN}^-)_6$ was measured.	[7]
Inhibition of Oxidative Hemolysis	2.58 ± 0.07	The ability of carvacryl acetate to inhibit hydrogen peroxide-induced hemolysis in erythrocytes was assessed.	[7]

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay: This assay is based on the ability of an antioxidant to donate an electron to the stable DPPH radical, causing a color change that can be measured spectrophotometrically.[7]
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Scavenging Assay: This assay measures the ability of an antioxidant to scavenge the ABTS radical cation ($\text{ABTS}^{\bullet+}$), which is generated by the oxidation of ABTS.[7]

- Ferric Reducing Antioxidant Power (FRAP) Assay: This method assesses the ability of a substance to reduce ferric iron (Fe^{3+}) to ferrous iron (Fe^{2+}).^[7]
- Inhibition of Oxidative Hemolysis: This assay evaluates the protective effect of an antioxidant against oxidative damage to red blood cells induced by a free radical generator like hydrogen peroxide.^[7]

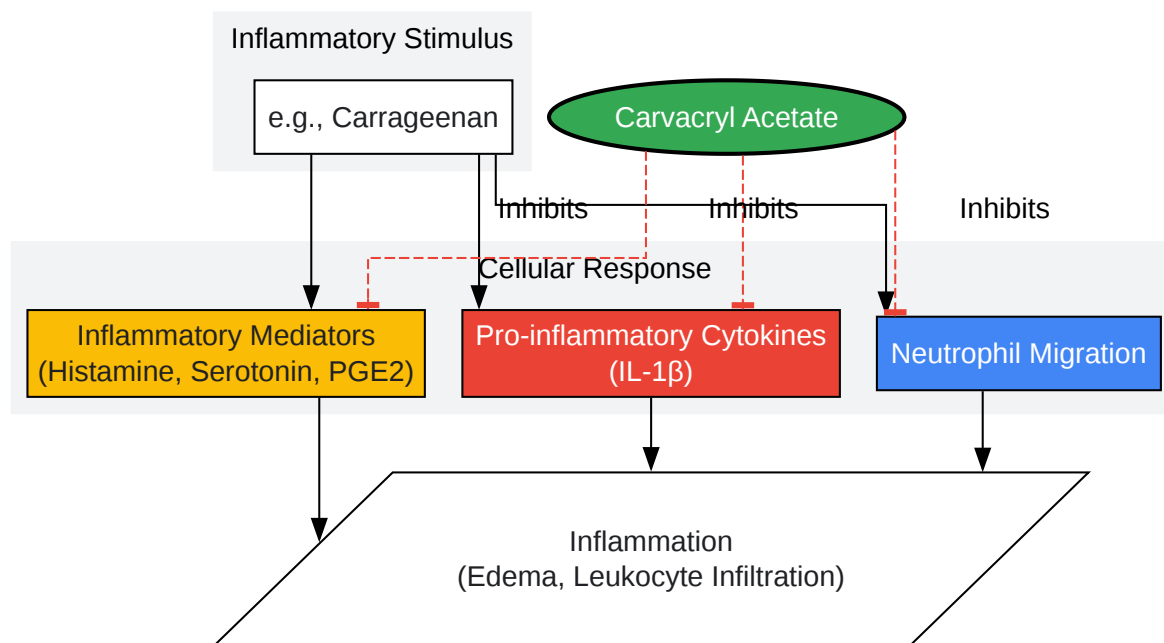
Anti-inflammatory Activity

Carvacryl acetate has been shown to possess potent anti-inflammatory effects in various animal models.^{[6][8][9]}

Table 2: Anti-inflammatory Effects of **Carvacryl Acetate** in Mice

Model	Dose	Effect	Reference
Carrageenan-induced paw edema	75 mg/kg	Significantly reduced paw edema. ^{[8][9]}	^{[8][9]}
Histamine-induced paw edema	75 mg/kg	Strongly inhibited edema. ^{[6][8][9]}	^{[6][8][9]}
Serotonin-induced paw edema	75 mg/kg	Strongly inhibited edema. ^{[6][8][9]}	^{[6][8][9]}
Prostaglandin E2-induced paw edema	75 mg/kg	Strongly inhibited edema. ^{[6][8][9]}	^{[6][8][9]}
Compound 48/80-induced paw edema	75 mg/kg	Strongly inhibited edema. ^{[8][9]}	^{[8][9]}
Carrageenan-induced peritonitis	75 mg/kg	Decreased total and differential leukocyte counts, reduced myeloperoxidase (MPO) and IL-1 β levels, and enhanced IL-10 levels in the peritoneal exudate. ^{[6][8][9]}	^{[6][8][9]}

The anti-inflammatory activity of **carvacryl acetate** is believed to be mediated through the reduction of inflammatory mediators, inhibition of neutrophil migration, and modulation of cytokine concentrations.[6][8][9] It has been shown to decrease the levels of the pro-inflammatory cytokine IL-1 β while increasing the anti-inflammatory cytokine IL-10.[6][8][9]



[Click to download full resolution via product page](#)

Figure 2: Proposed anti-inflammatory signaling pathway of **carvacryl acetate**.

Antimicrobial Activity

While carvacrol is known for its antimicrobial properties, studies on **carvacryl acetate** suggest that the free hydroxyl group of carvacrol is essential for this activity.[10][11] **Carvacryl acetate** and carvacrol methyl ether were found to be less effective antimicrobial agents compared to carvacrol.[10][11] However, some studies suggest potential antibacterial and antifungal properties, which could be beneficial in food preservation.[3] Further research is needed to fully elucidate the antimicrobial spectrum of **carvacryl acetate**.

Anticancer Activity

The parent compound, carvacrol, has been extensively studied for its anticancer effects.[12][13][14][15][16] It has been shown to inhibit cell proliferation, migration, and invasion, and induce apoptosis in various cancer cell lines.[12][14][15] While direct studies on the anticancer activity of **carvacryl acetate** are less common, its structural similarity to carvacrol suggests it may also possess anticancer properties. Derivatives of carvacrol are being investigated as potential new anticancer agents.[12][13]

Anxiolytic-like and Anticonvulsant Activities

Carvacryl acetate has demonstrated anxiolytic-like effects in mice, likely mediated through GABAergic agonist action, without causing psychomotor side effects.[6][17] It has also shown anticonvulsant effects against seizures induced by various agents, with its mechanism of action suggested to be mediated by the GABAergic system.[2][6]



[Click to download full resolution via product page](#)

Figure 3: Proposed mechanism for the anxiolytic-like effect of **carvacryl acetate**.

Toxicology

Acute toxicity studies in mice have been conducted to evaluate the safety profile of **carvacryl acetate**.

Table 3: Acute Toxicity of **Carvacryl Acetate** in Mice

Route of Administration	Doses (mg/kg)	Observations	Reference
Oral (p.o.)	1000 and 2000	No signs of toxicity or mortality. No significant differences in body weight, water intake, food consumption, or excreta production compared to the control group.	[7]
Intraperitoneal (i.p.)	1000	No mortality.	[7]
Intraperitoneal (i.p.)	2000	Signs of toxicity and mortality (1 out of 5 animals) were observed in both sexes.	[7]

Future Directions

Carvacryl acetate is a promising pharmacological agent with a diverse range of biological activities. Its enhanced stability compared to carvacrol makes it an attractive candidate for further development. Future research should focus on:

- Elucidating detailed mechanisms of action: While initial studies have provided insights, a deeper understanding of the molecular targets and signaling pathways involved in its various effects is needed.
- In-depth anticancer studies: Comprehensive in vitro and in vivo studies are required to evaluate the anticancer potential of **carvacryl acetate** against a broad range of cancer types.
- Pharmacokinetic and bioavailability studies: Understanding the absorption, distribution, metabolism, and excretion (ADME) profile of **carvacryl acetate** is crucial for its development

as a therapeutic agent. The use of nanoemulsions to improve its low aqueous solubility and bioavailability is a promising area of investigation.[18]

- Clinical trials: Following promising preclinical results, well-designed clinical trials will be necessary to establish the safety and efficacy of **carvacryl acetate** in humans.

Conclusion

Carvacryl acetate is a synthetically accessible and stable derivative of carvacrol with significant therapeutic potential. Its well-documented anti-inflammatory and antioxidant properties, coupled with emerging evidence for its anxiolytic, anticonvulsant, and potential anticancer effects, position it as a valuable lead compound for drug discovery and development. This technical guide provides a solid foundation of the existing literature to support and guide future research in unlocking the full therapeutic potential of **carvacryl acetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. calpaclab.com [calpaclab.com]
- 2. researchgate.net [researchgate.net]
- 3. CAS 6380-28-5: Carvacryl acetate | CymitQuimica [cymitquimica.com]
- 4. Carvacryl acetate | C₁₂H₁₆O₂ | CID 80792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CARVACRYL ACETATE | 6380-28-5 [chemicalbook.com]
- 6. Carvacryl acetate | CAS:6380-28-5 | Monoterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 7. static.sites.s bq.org.br [static.sites.s bq.org.br]
- 8. repositorio.ufc.br [repositorio.ufc.br]
- 9. Carvacryl acetate, a derivative of carvacrol, reduces nociceptive and inflammatory response in mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 10. Antimicrobial activity of carvacrol related to its chemical structure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. mdpi.com [mdpi.com]
- 13. Synthesis of Carvacrol Derivatives as Potential New Anticancer Agent against Lung Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Antitumor Effects of Carvacrol and Thymol: A Systematic Review - PMC [pmc.ncbi.nlm.nih.gov]
- 15. biointerfaceresearch.com [biointerfaceresearch.com]
- 16. researchgate.net [researchgate.net]
- 17. Anxiolytic-like effects of carvacryl acetate, a derivative of carvacrol, in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Carvacryl Acetate: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197915#carvacryl-acetate-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com